

# Phenylmaleic Anhydride: A Technical Guide to Safe Handling and Precautions

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## Compound of Interest

Compound Name: Phenylmaleic anhydride

Cat. No.: B1345504

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **phenylmaleic anhydride** (CAS No: 36122-35-7), a chemical intermediate used in various research and development applications. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of experimental work.

## Hazard Identification and Classification

**Phenylmaleic anhydride** is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. It is crucial to be aware of its potential health effects to implement appropriate safety measures.

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H312: Harmful in contact with skin.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H332: Harmful if inhaled.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- H335: May cause respiratory irritation.[1][2]

Signal Word: Warning[1]

## Physical and Chemical Properties

Understanding the physical and chemical properties of **phenylmaleic anhydride** is essential for safe storage and handling.

Property	Value	Source
CAS Number	36122-35-7	[1][4]
Molecular Formula	C10H6O3	[1][2][4]
Molecular Weight	174.15 g/mol	[1][2][4]
Appearance	White to light yellow powder or crystals	
Melting Point	119 - 122 °C (246.2 - 251.6 °F)	[4][5]
Purity	>98.0%	

## Exposure Controls and Personal Protection

To minimize exposure risk, a combination of engineering controls and personal protective equipment (PPE) is mandatory when working with **phenylmaleic anhydride**.

Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.[5]
- Ensure that eyewash stations and safety showers are readily accessible.[5]

Personal Protective Equipment (PPE):

PPE Category	Specifications	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN166 or NIOSH standards. A face shield should also be worn. <a href="#">[6]</a>	Protects against splashes, dust, and vapors which can cause serious eye irritation. <a href="#">[6]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene). Gloves must be inspected before use and disposed of properly. <a href="#">[6]</a>	Prevents skin contact which can lead to irritation. <a href="#">[6]</a>
Body Protection	A flame-retardant lab coat, long pants, and closed-toe shoes. <a href="#">[6]</a>	Provides a barrier against accidental spills and contact. <a href="#">[6]</a>
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates if ventilation is inadequate or if dust is generated. <a href="#">[6]</a>	Protects the respiratory system from irritating dust and vapors. <a href="#">[6]</a>

## Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and maintain the chemical's stability.

### Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid the formation of dust and aerosols.[\[3\]](#)
- Wash hands and face thoroughly after handling.
- Do not eat, drink, or smoke in the handling area.[\[5\]](#)

**Storage:**

- Keep container tightly closed.
- Store in a cool, dark, and well-ventilated place.[\[5\]](#)
- Store under an inert gas and protect from moisture.[\[5\]](#)

## First Aid Measures

In case of exposure, immediate and appropriate first aid is essential.

Exposure Route	First Aid Measures
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Consult a physician. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician. <a href="#">[1]</a> <a href="#">[3]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention. <a href="#">[1]</a> <a href="#">[5]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. <a href="#">[1]</a> <a href="#">[3]</a>

## Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[\[1\]](#)[\[3\]](#)
- Environmental Precautions: Do not let the product enter drains.[\[1\]](#)[\[3\]](#)

- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[1][3]

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][3]
- Special Hazards: Carbon oxides are produced during combustion.[1]
- Firefighter Protection: Wear self-contained breathing apparatus for firefighting if necessary. [1][3]

## Stability and Reactivity

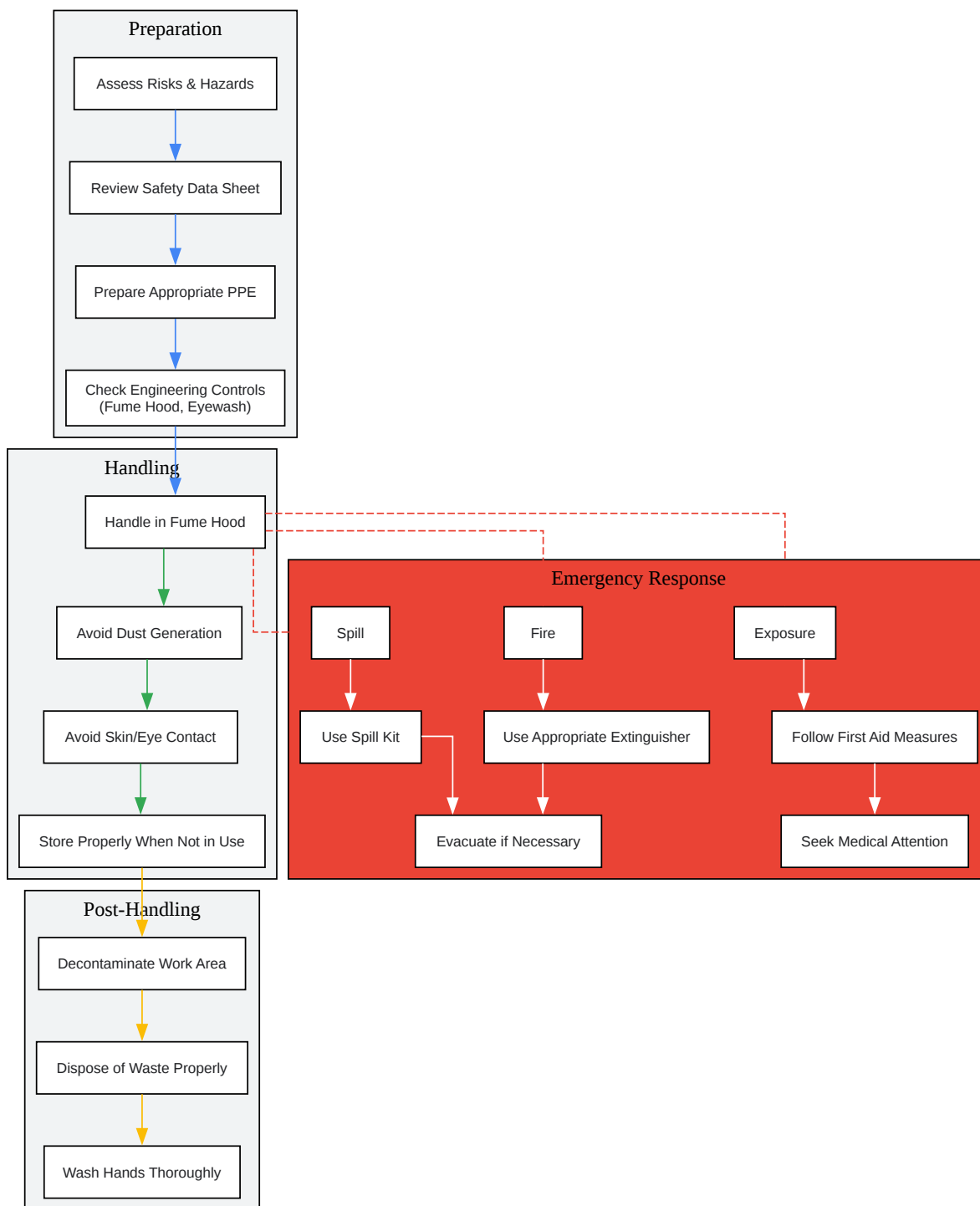
- Reactivity: No special reactivity has been reported.
- Chemical Stability: Stable under proper conditions.

## Experimental Protocols

Detailed experimental protocols for the safety assessment of **phenylmaleic anhydride** are not publicly available. The hazard classifications are based on standardized testing methodologies required by regulatory bodies. For specific experimental designs, researchers should consult relevant toxicology and safety assessment literature and guidelines.

## Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **phenylmaleic anhydride**.



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Caption: Workflow for Safe Handling of **Phenylmaleic Anhydride**.

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- To cite this document: BenchChem. [Phenylmaleic Anhydride: A Technical Guide to Safe Handling and Precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345504#phenylmaleic-anhydride-safety-and-handling-precautions]

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